

# 3-Chloro-2-methoxypyridine CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Chloro-2-methoxypyridine

Cat. No.: B078714

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## An In-depth Technical Guide to 3-Chloro-2-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloro-2-methoxypyridine**, a key building block in the synthesis of complex organic molecules for the pharmaceutical and agrochemical industries. This document outlines its core chemical properties, potential synthetic transformations, and generalized experimental protocols.

## Core Chemical and Physical Properties

**3-Chloro-2-methoxypyridine** is a substituted pyridine derivative featuring a chlorine atom at the 3-position and a methoxy group at the 2-position. These functional groups dictate its reactivity, making it a versatile intermediate for introducing the 2-methoxypyridinyl moiety into larger molecules. Its key properties are summarized below.

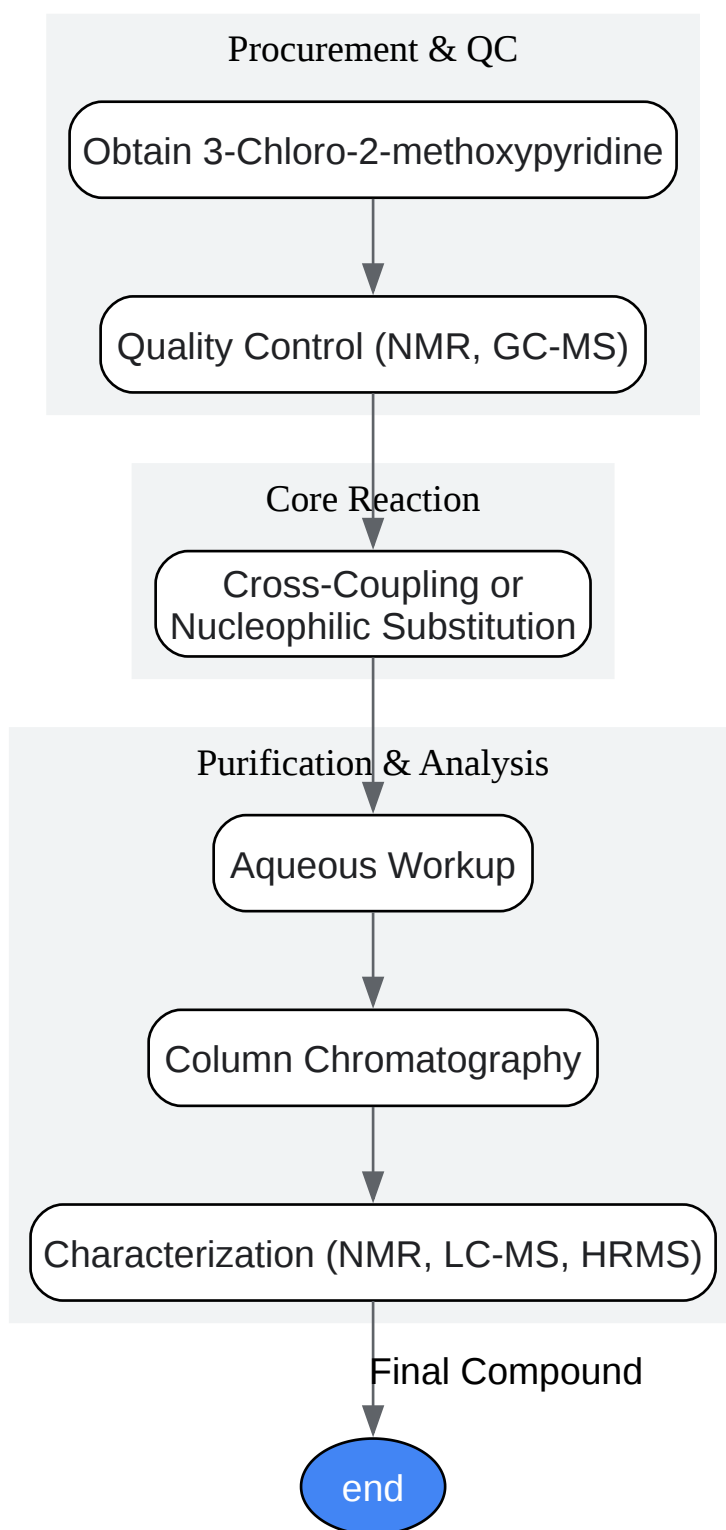
Property	Value	Reference
CAS Number	13472-84-9	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClNO	[2][3]
Molecular Weight	143.57 g/mol	[2][3][4][5]
Appearance	Light yellow to yellow to orange clear liquid	[3][6]
Density	1.25 g/mL	[3][4]
Boiling Point	53 °C / 3 mmHg	[3][4]
Purity	≥ 97% (GC)	[3][4]

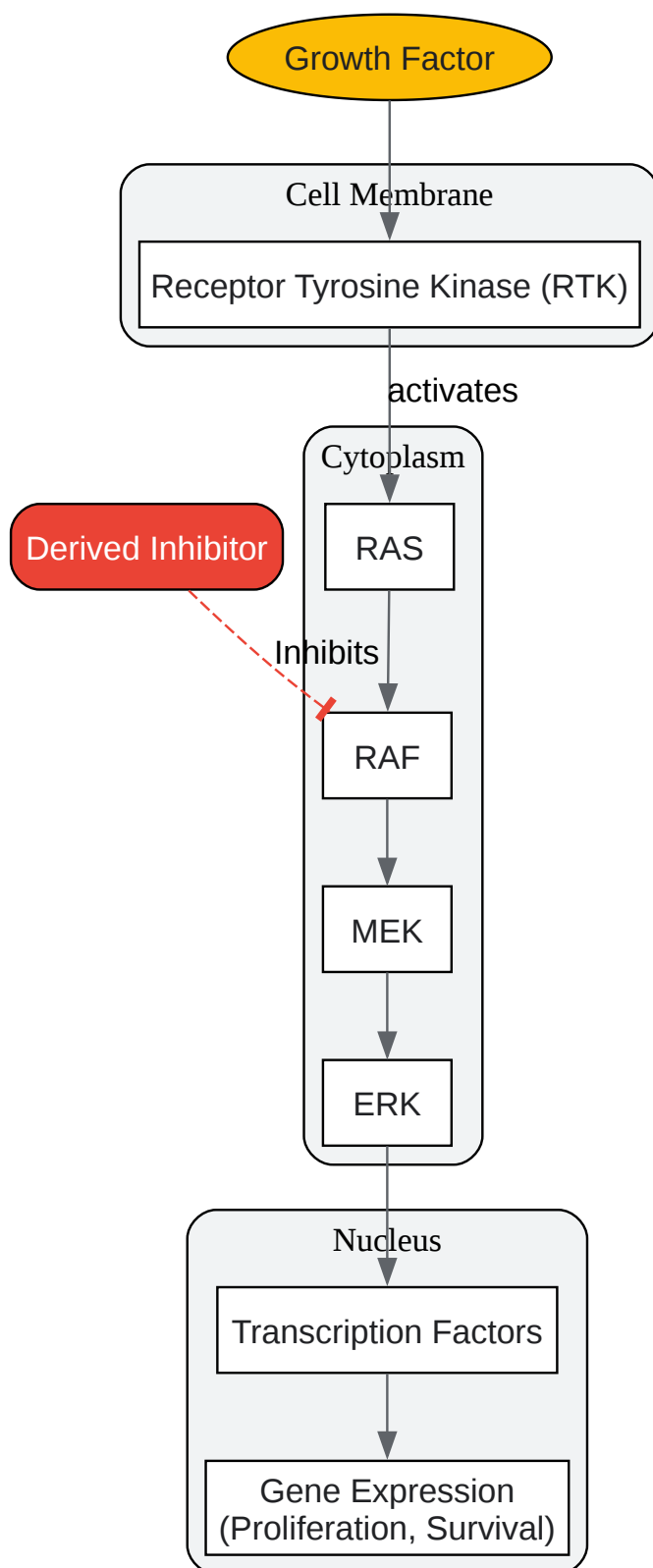
## Synthetic Utility and Key Reactions

As a versatile intermediate, **3-Chloro-2-methoxypyridine** is primarily utilized in cross-coupling and nucleophilic substitution reactions to create more complex molecular architectures.[5] The chlorine atom at the 3-position is the primary site for substitution, allowing for the formation of new carbon-carbon and carbon-heteroatom bonds.

## Logical Workflow for Synthesis and Functionalization

The following diagram illustrates a general workflow for the utilization of **3-Chloro-2-methoxypyridine** in a research and development setting.





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## References

- 1. benchchem.com [benchchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. mdpi.com [mdpi.com]
- 4. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- 5. Wholesale 3-CHLORO-2-METHOXYPYRIDINE CAS:13472-84-9 Manufacturers and Suppliers | XINDAO [xindaobiotech.com]
- 6. benchchem.com [benchchem.com]
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